

Introduction: The Structural Significance of 2-Bromo-5-(hydroxymethyl)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-5-(hydroxymethyl)phenol

CAS No.: 2737-19-1

Cat. No.: B1282858

[Get Quote](#)

2-Bromo-5-(hydroxymethyl)phenol is a substituted aromatic compound of interest in synthetic organic chemistry and medicinal chemistry. Its structure incorporates a phenol, a benzyl alcohol, and a bromine atom, all of which impart distinct electronic and steric influences on the molecule. Accurate structural verification is paramount for its application in multi-step syntheses and as a potential building block for novel therapeutic agents.

¹H NMR spectroscopy serves as the primary and most definitive method for confirming the identity and purity of this molecule. The technique provides detailed information about the chemical environment, connectivity, and relative number of protons in the molecule. This guide will deconstruct the expected ¹H NMR spectrum, providing the rationale behind the chemical shifts, coupling patterns, and signal integrations.

Theoretical Prediction of the ¹H NMR Spectrum

The structure of **2-Bromo-5-(hydroxymethyl)phenol** dictates a specific and predictable ¹H NMR spectrum. The aromatic region is particularly informative due to the substitution pattern on the benzene ring.

Molecular Structure and Proton Environments

First, let's visualize the molecule and identify the chemically non-equivalent protons.

Figure 1: Structure of **2-Bromo-5-(hydroxymethyl)phenol** with non-equivalent protons labeled.

There are five distinct proton environments in this molecule:

- Phenolic Hydroxyl (OH): A labile proton whose chemical shift can be highly variable.
- Aromatic Proton H-6: Influenced by the ortho-hydroxyl and ortho-bromo substituents.
- Aromatic Proton H-4: Influenced by the ortho-hydroxymethyl and meta-bromo/hydroxyl groups.
- Aromatic Proton H-3: Influenced by the ortho-hydroxyl and meta-bromo/hydroxymethyl groups.
- Benzylic Protons (CH₂): Protons of the hydroxymethyl group.
- Alcoholic Hydroxyl (CH₂OH): The proton of the benzyl alcohol group.

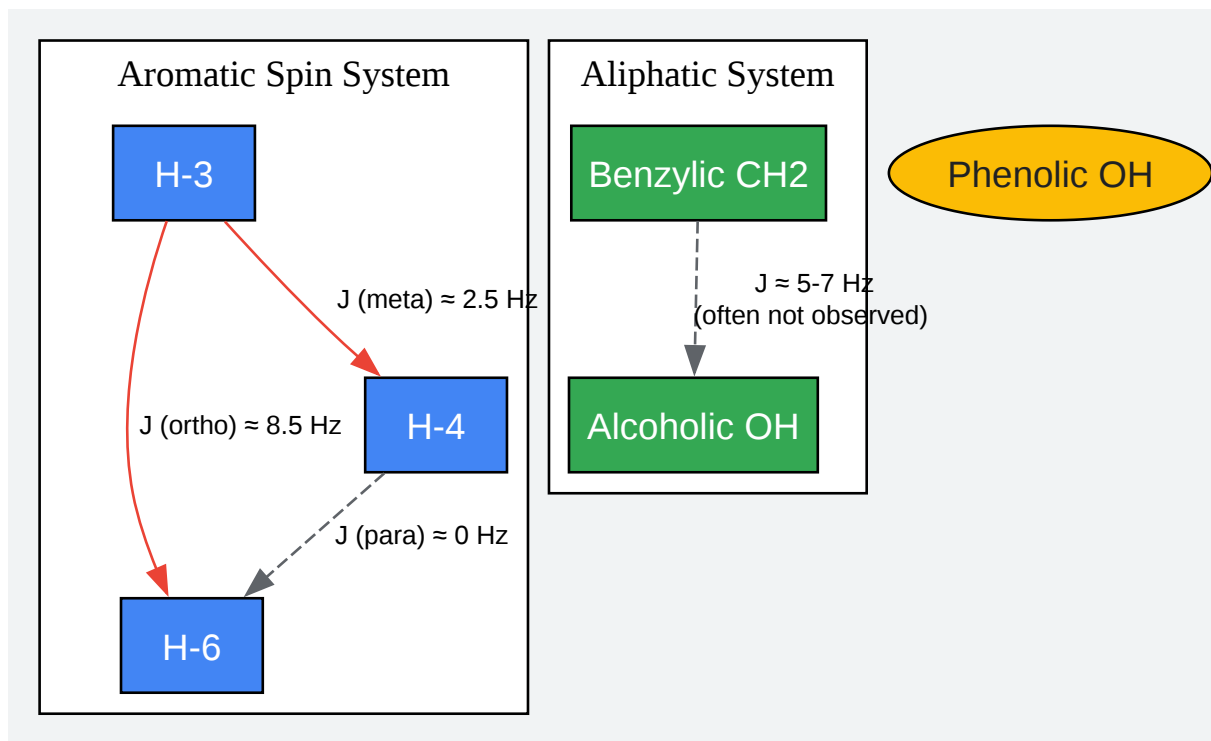
Predicted Chemical Shifts (δ)

The chemical shifts are predicted based on the electronic effects (inductive and resonance) of the substituents. The hydroxyl (-OH) group is a strong activating group (electron-donating), while the bromine (-Br) is a deactivating group (electron-withdrawing via induction, donating via resonance). The hydroxymethyl (-CH₂OH) group is weakly deactivating.

Proton(s)	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Phenolic OH	5.0 - 6.0	Singlet (broad)	1H	Acidic proton, variable shift, often broad due to exchange.
H-6	~6.95	Doublet	1H	ortho to both -OH and -Br. Experiences moderate shielding from -OH and deshielding from -Br.
H-4	~6.85	Doublet of doublets	1H	ortho to -CH ₂ OH and meta to -OH and -Br.
H-3	~7.10	Doublet	1H	ortho to -OH and meta to -Br and -CH ₂ OH. Experiences the most deshielding among aromatic protons.
Benzylic CH ₂	~4.55	Singlet	2H	Deshielded by the adjacent aromatic ring and oxygen atom.
Alcoholic OH	1.5 - 2.5	Triplet (if coupled)	1H	Typically appears as a broad singlet unless coupling to the CH ₂ is resolved.

Predicted Spin-Spin Coupling (J)

Spin-spin coupling provides information about the connectivity of protons.



[Click to download full resolution via product page](#)

Figure 2: Predicted spin-spin coupling relationships in **2-Bromo-5-(hydroxymethyl)phenol**.

- ortho-coupling (3J): Expected between H-3 and H-4, though the substitution pattern disrupts a simple ortho relationship. A more significant ortho coupling is expected between adjacent protons on a standard benzene ring. In this specific case, the key couplings are between the remaining ring protons.
- meta-coupling (4J): Expected between H-6 and H-4, and H-3 and the proton at position 5 (which is a substituent). The coupling between H-4 and H-6 will be a small meta coupling.
- para-coupling (5J): Negligibly small and typically not resolved.

The primary couplings to consider are:

- H-3 and H-4: A meta coupling with $J \approx 2-3 \text{ Hz}$.

- H-6 and H-4: A meta coupling with $J \approx 2\text{-}3\text{ Hz}$.
- H-3 and H-6: These protons are not adjacent and will not show significant coupling.

Therefore, the expected multiplicities are:

- H-6: A doublet due to meta coupling to H-4.
- H-4: A doublet of doublets due to meta coupling to H-6 and H-3.
- H-3: A doublet due to meta coupling to H-4.

Experimental Protocol: Acquiring a High-Resolution ^1H NMR Spectrum

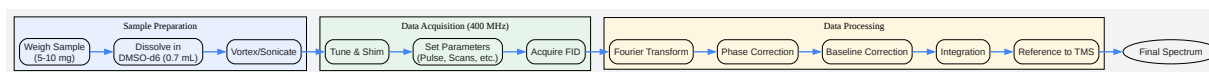
Adherence to a standardized protocol is critical for obtaining a high-quality, reproducible spectrum.

Sample Preparation

- **Solvent Selection:** Deuterated chloroform (CDCl_3) is a common choice for initial analysis. However, for resolving hydroxyl proton signals and minimizing exchange, deuterated dimethyl sulfoxide (DMSO-d_6) is superior. The phenolic and alcoholic OH protons will appear as sharp, well-defined signals in DMSO-d_6 .
- **Concentration:** Weigh approximately 5-10 mg of **2-Bromo-5-(hydroxymethyl)phenol** directly into a clean, dry NMR tube.
- **Dissolution:** Add approximately 0.6-0.7 mL of the chosen deuterated solvent (e.g., DMSO-d_6).
- **Homogenization:** Cap the NMR tube and gently vortex or invert several times to ensure the sample is fully dissolved. A brief sonication may be used if necessary.
- **Standard:** Tetramethylsilane (TMS) is typically added by the manufacturer as an internal standard (0 ppm).

NMR Spectrometer Setup and Data Acquisition

This protocol assumes a standard 400 MHz NMR spectrometer.



[Click to download full resolution via product page](#)

Figure 3: Standard workflow for ^1H NMR data acquisition and processing.

Acquisition Parameters:

- Spectrometer Frequency: 400 MHz
- Pulse Program: A standard 90° pulse sequence (e.g., 'zg30' on Bruker systems).
- Spectral Width: 0 to 12 ppm.
- Number of Scans: 16 to 64 scans for a good signal-to-noise ratio.
- Relaxation Delay (d1): 2-5 seconds to allow for full relaxation of protons.
- Acquisition Time (aq): 2-4 seconds.

Data Processing

- Fourier Transform: The raw Free Induction Decay (FID) signal is converted into the frequency domain spectrum.
- Phasing: The spectrum is manually or automatically phased to ensure all peaks are in pure absorption mode.
- Baseline Correction: A polynomial function is applied to correct any distortions in the baseline.

- Referencing: The spectrum is referenced by setting the TMS peak to 0.00 ppm. If using DMSO-d₆, the residual solvent peak can be set to 2.50 ppm.
- Integration: The area under each peak is integrated to determine the relative ratio of protons.

Detailed Spectral Analysis and Interpretation

A representative ¹H NMR spectrum of **2-Bromo-5-(hydroxymethyl)phenol** in DMSO-d₆ would exhibit the following key features:

Signal	δ (ppm)	Multiplicity	Integration	Assignment	J (Hz)
1	~9.90	s (br)	1H	Phenolic OH	N/A
2	~7.15	d	1H	H-3	J = 2.4 Hz
3	~6.98	d	1H	H-6	J = 8.2 Hz
4	~6.80	dd	1H	H-4	J = 8.2, 2.4 Hz
5	~5.15	t	1H	Alcoholic OH	J = 5.7 Hz
6	~4.40	d	2H	Benzylic CH ₂	J = 5.7 Hz
7	2.50	-	-	Residual DMSO	N/A

Interpretation:

- Phenolic OH (~9.90 ppm): The downfield shift is characteristic of a phenolic proton in DMSO-d₆, which forms a strong hydrogen bond with the solvent. It appears as a broad singlet due to chemical exchange.
- Aromatic Region (6.80-7.15 ppm):
 - H-3 (~7.15 ppm): This proton is deshielded by the ortho-hydroxyl group and appears as a doublet due to meta-coupling to H-4.

- H-6 (~6.98 ppm): This proton is ortho to the bromine and hydroxyl groups. It appears as a doublet due to ortho-coupling to H-4.
- H-4 (~6.80 ppm): This proton is coupled to both H-3 (meta) and H-6 (ortho), resulting in a doublet of doublets.
- Alcoholic OH and Benzylic CH₂ (5.15 and 4.40 ppm): In DMSO-d₆, the coupling between the alcoholic OH and the adjacent CH₂ protons is often resolved. The OH appears as a triplet because it is coupled to the two CH₂ protons. The CH₂ protons appear as a doublet because they are coupled to the single OH proton. This is a classic example of the n+1 rule.

Conclusion

The ¹H NMR spectrum of **2-Bromo-5-(hydroxymethyl)phenol** is a rich source of structural information. A thorough understanding of chemical shift theory, substituent effects, and spin-spin coupling allows for a confident and unambiguous assignment of all proton signals. The use of an appropriate deuterated solvent, such as DMSO-d₆, is crucial for resolving the labile hydroxyl protons and observing their coupling to adjacent aliphatic protons. This guide provides the theoretical framework and practical methodology for researchers to successfully acquire and interpret the ¹H NMR spectrum of this and structurally related molecules, ensuring the integrity of their chemical research.

References

- Spectral Database for Organic Compounds (SDBS): A comprehensive database of spectral data for organic compounds, including ¹H NMR, ¹³C NMR, MS, and IR. Source: National Institute of Advanced Industrial Science and Technology (AIST), Japan.[\[Link\]](#)
- Introduction to NMR Spectroscopy: A foundational resource on the principles and applications of NMR spectroscopy. Source: Michigan State University, Department of Chemistry.[\[Link\]](#)
- NMR Chemical Shifts of Common Laboratory Solvents: A standard reference for the chemical shifts of residual protons in deuterated NMR solvents. Source: Organometallics, 1997, 16 (23), pp 4856–4859.[\[Link\]](#)

- To cite this document: BenchChem. [Introduction: The Structural Significance of 2-Bromo-5-(hydroxymethyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1282858/docs#introduction-the-structural-significance-of-2-bromo-5-hydroxymethyl-phenol\]](https://www.benchchem.com/product/b1282858/docs#introduction-the-structural-significance-of-2-bromo-5-hydroxymethyl-phenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)